

CI Vat green 1 solubility in different organic solvents

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Compound of Interest

Compound Name: CI Vat green 1

Cat. No.: B1669112

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An In-depth Technical Guide to the Solubility of **CI Vat Green 1** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **CI Vat Green 1** in various organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document focuses on qualitative solubility descriptions and a relative solubility series. Additionally, a detailed, generalized experimental protocol for determining dye solubility is provided, alongside logical diagrams to illustrate the experimental workflow.

Introduction to CI Vat Green 1

CI Vat Green 1, with the CAS number 128-58-5, is a large, polycyclic aromatic organic compound used as a vat dye.^[1] Its chemical structure, 16,17-dimethoxydinaphtho[1,2,3-cd:3',2',1'-lm]perylene-5,10-dione, contributes to its high stability and its generally low solubility in common solvents.^{[1][2]} Understanding its solubility is crucial for various applications beyond textile dyeing, including in materials science and potentially in drug development, where solution-phase processing is often required.

Solubility of CI Vat Green 1 in Organic Solvents

Comprehensive searches of scientific literature and chemical databases have yielded primarily qualitative data on the solubility of **CI Vat Green 1**. Specific quantitative values (e.g., in g/L or

mg/mL at defined temperatures) are not readily available. The existing data is summarized in the table below.

Data Presentation: Qualitative and Relative Solubility

Solvent	Solubility Description	Temperature	Citation
1,2,3,4- e Tetrahydronaphthalen	Soluble	Hot	[3][4][5][6]
Dimethylformamide (DMF)	Soluble	Not Specified	[2]
Dimethyl Sulfoxide (DMSO)	Soluble	Not Specified	[7]
Acetone	Slightly Soluble	Not Specified	[3][4][5][6]
2-Chlorophenol	Slightly Soluble	Not Specified	[3][4][5][6]
Nitrobenzene	Slightly Soluble	Not Specified	[3][4][5][6]
Pyridine	Slightly Soluble	Hot	[3][4][5][6]
Dioxane	Soluble (relative)	Not Specified	[2]
Monoethanolamine	Soluble (relative)	Not Specified	[2]
Cyclohexylamine	Soluble (relative)	Not Specified	[2]
Glycol Monoethyl Ether	Soluble (relative)	Not Specified	[2]
Benzene	Soluble (relative)	Not Specified	[2]
Diethylamine	Soluble (relative)	Not Specified	[2]
Water	Insoluble	Not Specified	[3][4][5][6]
Ethanol	Insoluble	Not Specified	[3][4][5][6]
Chloroform	Insoluble	Not Specified	[3][4][5][6]
Toluene	Insoluble	Not Specified	[3][4][5][6]

A study by Blackburn and Duffield (1987) established a relative order of solubility for **CI Vat Green 1** in a range of organic solvents, which increases as follows: diethylamine < benzene < glycol monoethyl ether < cyclohexylamine < monoethanolamine < dioxane < dimethylformamide.^[2]

Experimental Protocols: Determination of Dye Solubility

While specific experimental details for the determination of **CI Vat Green 1** solubility are scarce, a general and robust method based on UV-Vis spectrophotometry can be employed. This method is widely applicable for colored compounds.

General Protocol for Solubility Determination via UV-Vis Spectrophotometry

This protocol outlines the steps to determine the solubility of a dye like **CI Vat Green 1** in a given organic solvent.

Objective: To determine the saturation concentration of the dye in a specific solvent at a controlled temperature.

Materials:

- **CI Vat Green 1**
- Solvent of interest
- Volumetric flasks
- Pipettes
- Syringe filters (solvent-compatible, e.g., PTFE)
- UV-Vis spectrophotometer
- Cuvettes (quartz or solvent-compatible)

- Thermostatically controlled shaker or water bath
- Analytical balance

Methodology:

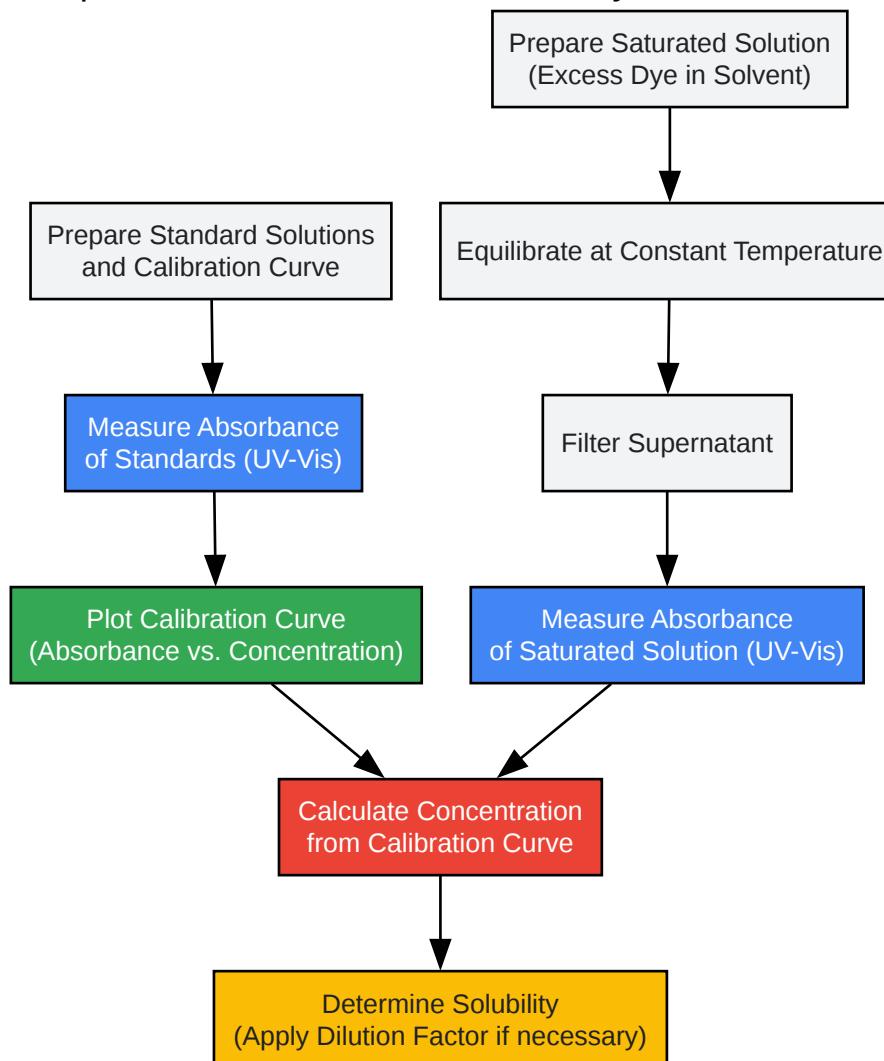
- Preparation of Standard Solutions and Calibration Curve:
 - Accurately weigh a small amount of **CI Vat Green 1** and dissolve it in a known volume of the solvent to create a stock solution of known concentration.
 - Perform a series of dilutions of the stock solution to prepare a set of standard solutions with decreasing concentrations.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) using the UV-Vis spectrophotometer. The solvent should be used as the blank.
 - Plot a calibration curve of absorbance versus concentration. The curve should be linear and pass through the origin (or close to it). Determine the linear regression equation ($y = mx + c$), where y is absorbance, x is concentration, m is the slope, and c is the y -intercept.
- Preparation of Saturated Solution:
 - Add an excess amount of **CI Vat Green 1** to a known volume of the solvent in a sealed container. The amount should be sufficient to ensure that not all of the dye dissolves.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and the solution is saturated.
- Sample Analysis:
 - After the equilibration period, allow the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.

- Immediately filter the sample through a syringe filter to remove any suspended solid particles. This step is critical to avoid artificially high absorbance readings.
- If the absorbance of the filtered saturated solution is expected to be outside the linear range of the calibration curve, dilute it with a known volume of the solvent.
- Measure the absorbance of the (diluted) saturated solution at the λ_{max} .
- Calculation of Solubility:
 - Using the linear regression equation from the calibration curve, calculate the concentration of the dye in the (diluted) saturated solution from its absorbance.
 - If the saturated solution was diluted, multiply the calculated concentration by the dilution factor to determine the concentration of the saturated solution.
 - The resulting concentration is the solubility of **CI Vat Green 1** in the chosen solvent at the specified temperature, typically expressed in mg/mL or g/L.

Mandatory Visualizations

Experimental Workflow for Solubility Determination

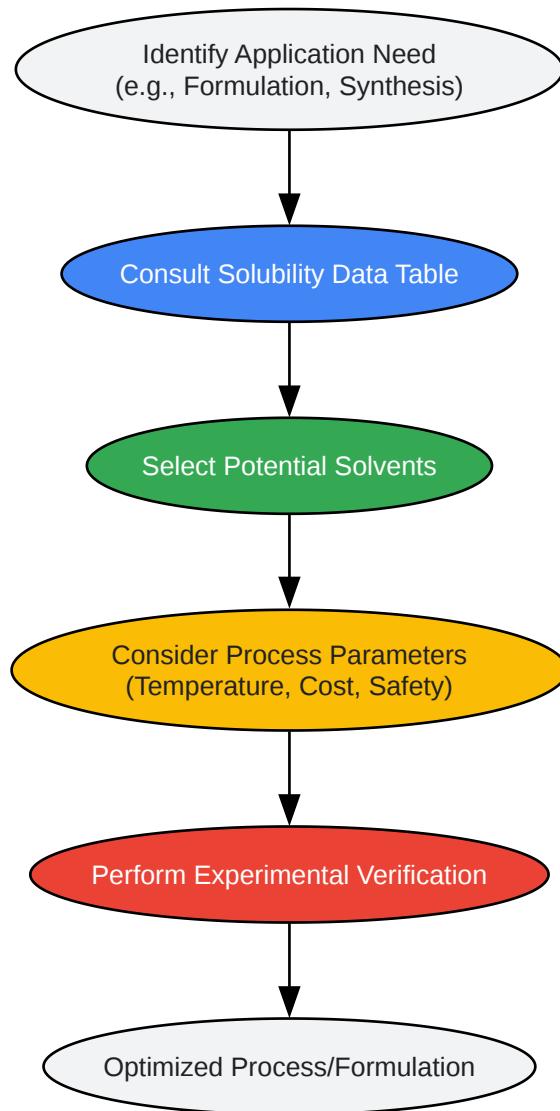
Experimental Workflow for Solubility Determination

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Caption: Workflow for determining dye solubility via UV-Vis spectrophotometry.

Logical Relationship for Solubility Data Application

Logical Flow for Utilizing Solubility Data



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Caption: Decision-making process for solvent selection based on solubility data.

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